

Application Notes & Protocols: Solid-Phase Synthesis of 2H-1,4-Oxazine Libraries

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Compound of Interest

Compound Name: 2H-1,4-Oxazine

CAS No.: 23146-99-8

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Application Note: Leveraging Solid-Phase Synthesis for 2H-1,4-Oxazine Library Generation

Introduction

The **2H-1,4-oxazine** scaffold is a privileged heterocyclic motif of significant interest in medicinal chemistry and drug discovery.^{[1][2]} Derivatives of this core structure have demonstrated a wide spectrum of biological activities, including anticancer, anti-inflammatory, antimicrobial, antioxidant, and antitubercular properties.^{[1][2]} Specific applications include the development of epidermal growth factor receptor (EGFR) inhibitors for non-small cell lung cancer and novel ferroptosis inhibitors for treating acute organ injury.^{[3][4]}

The generation of diverse chemical libraries is a cornerstone of modern drug discovery. Solid-phase organic synthesis (SPOS) offers a powerful and efficient platform for this purpose, streamlining the synthetic process and facilitating purification.^{[5][6]} Key advantages of SPOS include the use of excess reagents to drive reactions to completion and the simple filtration-

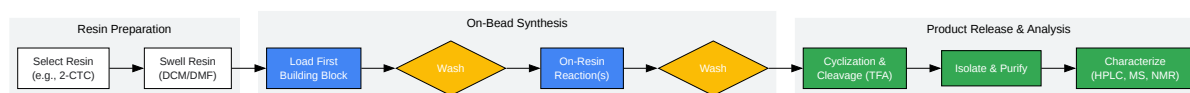
based removal of unreacted materials, which circumvents tedious solution-phase purification steps.[6] This methodology is particularly well-suited for constructing libraries of complex heterocycles like **2H-1,4-oxazines**.

Strategy: Cyclization-Cleavage for High Purity

A highly effective strategy in solid-phase synthesis is the "cyclization-cleavage" or "cyclorelease" approach.[5] In this method, the final ring-forming (cyclization) step simultaneously liberates the target molecule from the solid support. This ensures that only the desired heterocyclic products are released into the solution, dramatically increasing the purity of the crude product, as incomplete or side-reaction products remain attached to the resin.[5] This application note outlines a general workflow and protocol for the solid-phase synthesis of a **2H-1,4-oxazine** library based on this efficient principle.

Visualized Workflows and Pathways

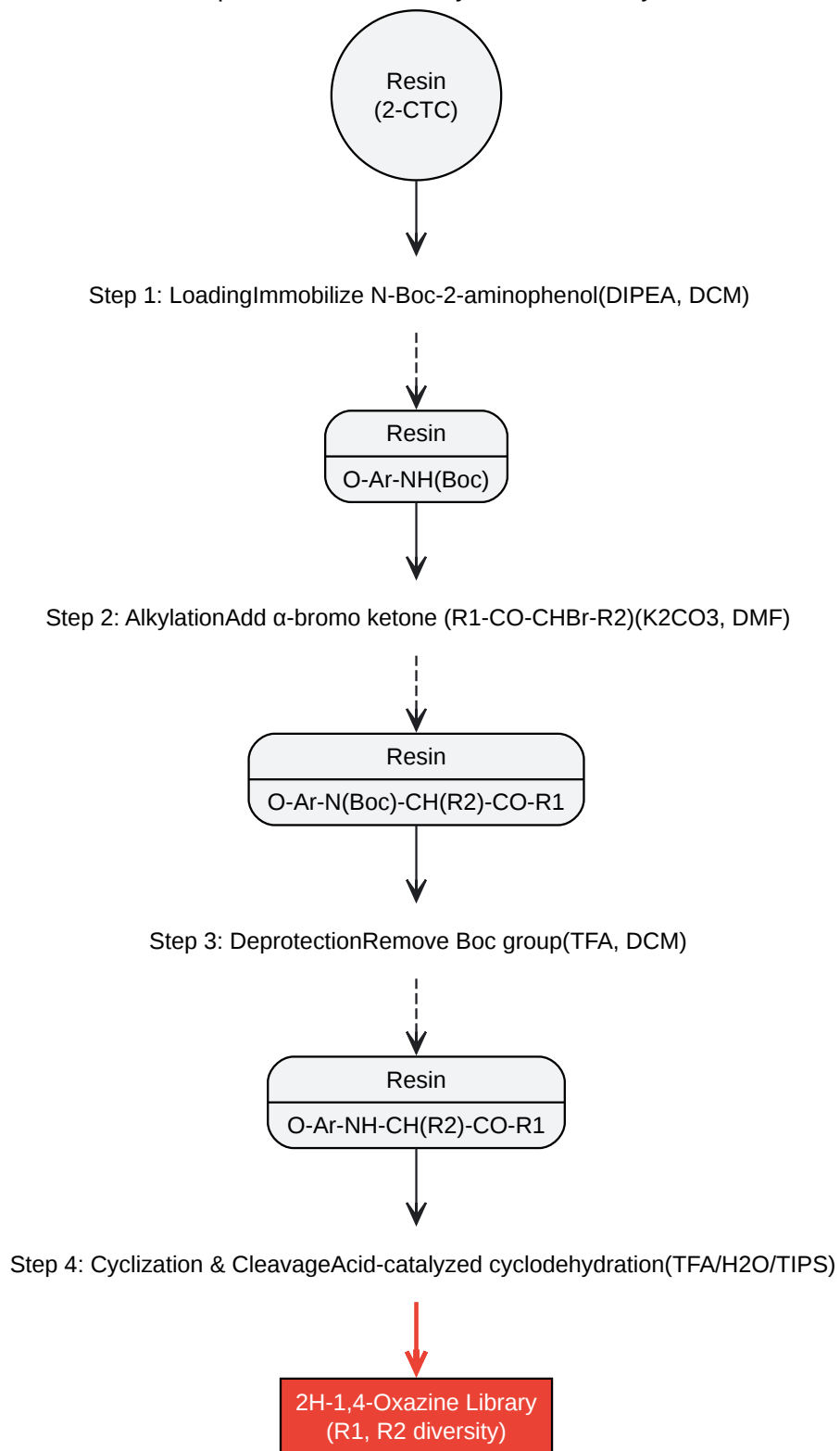
The following diagrams illustrate the general workflow for solid-phase synthesis and a proposed synthetic pathway for generating **2H-1,4-oxazine** libraries.

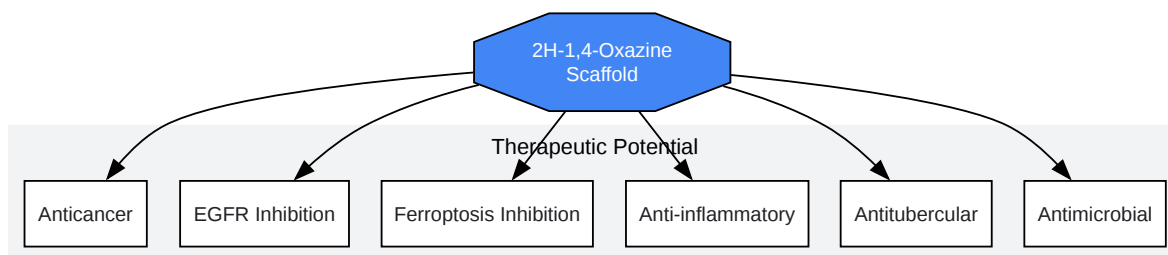


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Caption: General workflow for solid-phase library synthesis.

Proposed Solid-Phase Synthesis Pathway

[Click to download full resolution via product page](#)Caption: Proposed pathway for solid-phase **2H-1,4-oxazine** synthesis.



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Caption: Biological applications of the 1,4-oxazine scaffold.

Experimental Protocols

General Solid-Phase Synthesis Methods

The following are general procedures adapted for manual solid-phase synthesis.[7]

- **Resin Swelling:** The resin is swelled in a suitable solvent (e.g., Dichloromethane (DCM) or N,N-Dimethylformamide (DMF)) for 30-60 minutes in a fritted reaction vessel prior to the first reaction step.[7]
- **Washing Protocol:** To remove excess reagents and by-products after each step, the resin is typically washed sequentially with DMF (3x), DCM (3x), and Methanol (MeOH) (3x). The resin is agitated in the wash solvent for 3-5 minutes before draining.[8]
- **Drying:** Before cleavage or when obtaining a dry weight, the resin is washed with a volatile solvent (DCM, MeOH) and dried under a stream of nitrogen or in a vacuum desiccator.[8]

Protocol: Synthesis of a 2H-1,4-Oxazine Library

This protocol describes a plausible four-step sequence for generating a library of 2,3-disubstituted 2H-1,4-benzoxazines on a 2-chlorotriyl chloride (2-CTC) resin.

Materials:

- 2-Chlorotriyl chloride (2-CTC) resin

- N-Boc-2-aminophenol derivatives
- A library of α -bromo ketones
- Dichloromethane (DCM), N,N-Dimethylformamide (DMF)
- N,N-Diisopropylethylamine (DIPEA)
- Potassium Carbonate (K_2CO_3)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIPS)

Procedure:

- Resin Preparation and Loading:
 - Add 2-CTC resin (1.0 g, 1.5 mmol/g loading) to a reaction vessel and swell in DCM (15 mL) for 30 min.
 - Drain the DCM. Add a solution of N-Boc-2-aminophenol (2.0 equiv.) and DIPEA (4.0 equiv.) in DCM.
 - Agitate the mixture at room temperature for 4 hours.
 - Drain the reaction mixture and wash the resin according to the general washing protocol. Cap any unreacted sites by washing with a solution of DCM/MeOH/DIPEA (17:2:1) for 30 min.
 - Wash the resin again and dry a small sample to determine loading efficiency by gravimetric analysis.
- On-Resin Alkylation:
 - Swell the resin-bound aminophenol in DMF (15 mL).
 - Add the desired α -bromo ketone (3.0 equiv.) and K_2CO_3 (5.0 equiv.).

- Agitate the mixture at 50 °C for 16 hours.
- Drain the solution and wash the resin thoroughly using the general washing protocol to remove all excess reagents.
- Boc-Group Deprotection:
 - Wash the resin with DCM.
 - Treat the resin with a solution of 20% TFA in DCM (v/v) for 30 minutes.
 - Drain and repeat the TFA treatment for another 30 minutes to ensure complete deprotection.
 - Wash the resin with DCM, 10% DIPEA in DMF (to neutralize), and finally follow the full general washing protocol.
- Cyclization and Cleavage:
 - Wash the deprotected resin with DCM and dry thoroughly.
 - Add the cleavage cocktail: TFA/TIPS/H₂O (95:2.5:2.5) (10 mL per gram of initial resin).[6]
 - Agitate the mixture at room temperature for 2 hours. This step facilitates the intramolecular cyclodehydration to form the **2H-1,4-oxazine** ring and cleaves the product from the support.
 - Filter the resin and collect the filtrate. Wash the resin with additional fresh TFA and DCM, combining the filtrates.
 - Concentrate the filtrate in vacuo. Precipitate the crude product with cold diethyl ether, centrifuge, and decant the ether.
 - Purify the final product via preparative HPLC. Characterize by LC-MS and NMR.

Data Presentation

Representative Library Data

The described protocol can be used to generate a library of compounds. The following table represents a hypothetical set of analogs with expected outcomes based on typical solid-phase synthesis yields.

Compound ID	R ¹ Substituent	R ² Substituent	MW (g/mol)	Yield (%)	Purity (%)
OXA-001	Phenyl	H	223.26	85	>95
OXA-002	4-Cl-Phenyl	H	257.70	82	>95
OXA-003	Methyl	Methyl	175.21	91	>95
OXA-004	Thienyl	H	229.29	78	>90

Summary of Reported Biological Activity

The 2H-benzo[b][9][10]oxazine scaffold has been evaluated for various biological activities. The table below summarizes key findings from the literature.

Compound	Biological Target / Cell Line	Activity Metric	Reported Value	Source
Oxazine Derivative 10	Hypoxic HepG2 Cancer Cells	IC ₅₀	87 ± 1.8 µM	[9]
Oxazine Derivative 11	Hypoxic HepG2 Cancer Cells	IC ₅₀	10 ± 3.7 µM	[9]
Compound 4a	EGFR Kinase	IC ₅₀	0.041 µM	[3]
Compound 4a	NCI-H1975 Cancer Cells	GI ₅₀	0.079 µM	[3]
Compound NYY-6a	RSL3-induced Ferroptosis	EC ₅₀	~50 nM	[4]

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